

Technical Support Center: Addressing Off-Target Effects of Piperidine-Containing Compounds

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Compound of Interest

Compound Name: 4-[3-(Diphenylmethyl)-1,2,4-oxadiazol-5-yl]-piperidine

CAS No.: 849925-02-6

Cat. No.: B1302840

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Welcome to the technical support center dedicated to assisting researchers, scientists, and drug development professionals in navigating the complexities of off-target effects associated with piperidine-containing compounds. The piperidine scaffold is a cornerstone of modern medicinal chemistry, valued for its ability to impart favorable physicochemical and pharmacokinetic properties.^{[1][2]} However, its structural features can also lead to unintended interactions with various biological targets, potentially resulting in adverse effects and complicating drug development.

This guide provides a comprehensive resource in a user-friendly question-and-answer format, offering detailed troubleshooting advice and robust experimental protocols to help you identify, understand, and mitigate these off-target liabilities.

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Frequently Asked Questions (FAQs): Understanding the Challenge

Q1: What makes the piperidine ring a "privileged scaffold" and also a source of off-target effects?

The piperidine ring, a six-membered heterocycle with a nitrogen atom, is considered a "privileged scaffold" because its structural and physicochemical properties are highly favorable for drug design. It is prevalent in numerous FDA-approved drugs and natural alkaloids.[\[1\]](#)[\[3\]](#)

The piperidine moiety can enhance metabolic stability, improve aqueous solubility, and provide versatile synthetic handles for optimizing a compound's interaction with its intended biological target.[\[1\]](#)[\[2\]](#)

However, the very features that make it attractive can also be a source of off-target effects. The basic nitrogen atom can engage in ionic interactions with acidic residues (e.g., aspartate, glutamate) in the binding pockets of unintended proteins. This can lead to promiscuous binding to various receptors, ion channels, and enzymes.[\[1\]](#)

Q2: What are the most common off-target liabilities for piperidine-containing compounds?

While the specific off-target profile is unique to each compound, several liabilities are frequently associated with the piperidine scaffold:

- **hERG Potassium Channel Inhibition:** The basic nitrogen of the piperidine ring is a well-known pharmacophore for blocking the human Ether-à-go-go-Related Gene (hERG) potassium channel.[\[4\]](#) Inhibition of this channel can delay cardiac repolarization, leading to QT interval prolongation and a potentially fatal arrhythmia known as Torsades de Pointes.[\[5\]](#)[\[6\]](#)
- **Sigma Receptor Binding:** The piperidine structure is a common feature in high-affinity ligands for sigma-1 (σ_1) and sigma-2 (σ_2) receptors.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) While sometimes the intended target, unintended binding to sigma receptors can lead to various central nervous system (CNS) effects.
- **Cytochrome P450 (CYP) Enzyme Inhibition:** Piperidine-containing compounds can inhibit various CYP isoforms (e.g., CYP3A4, CYP2D6), which are crucial for drug metabolism.[\[10\]](#) [\[11\]](#) This can lead to drug-drug interactions, altering the pharmacokinetic profiles of co-administered medications.[\[10\]](#)

- **Monoamine Receptor Interactions:** Due to structural similarities to endogenous neurotransmitters like dopamine and serotonin, piperidine derivatives can exhibit off-target activity at monoamine receptors, potentially causing neurological or psychiatric side effects. [\[12\]](#)

Q3: At what stage of drug discovery should I be concerned about these off-target effects?

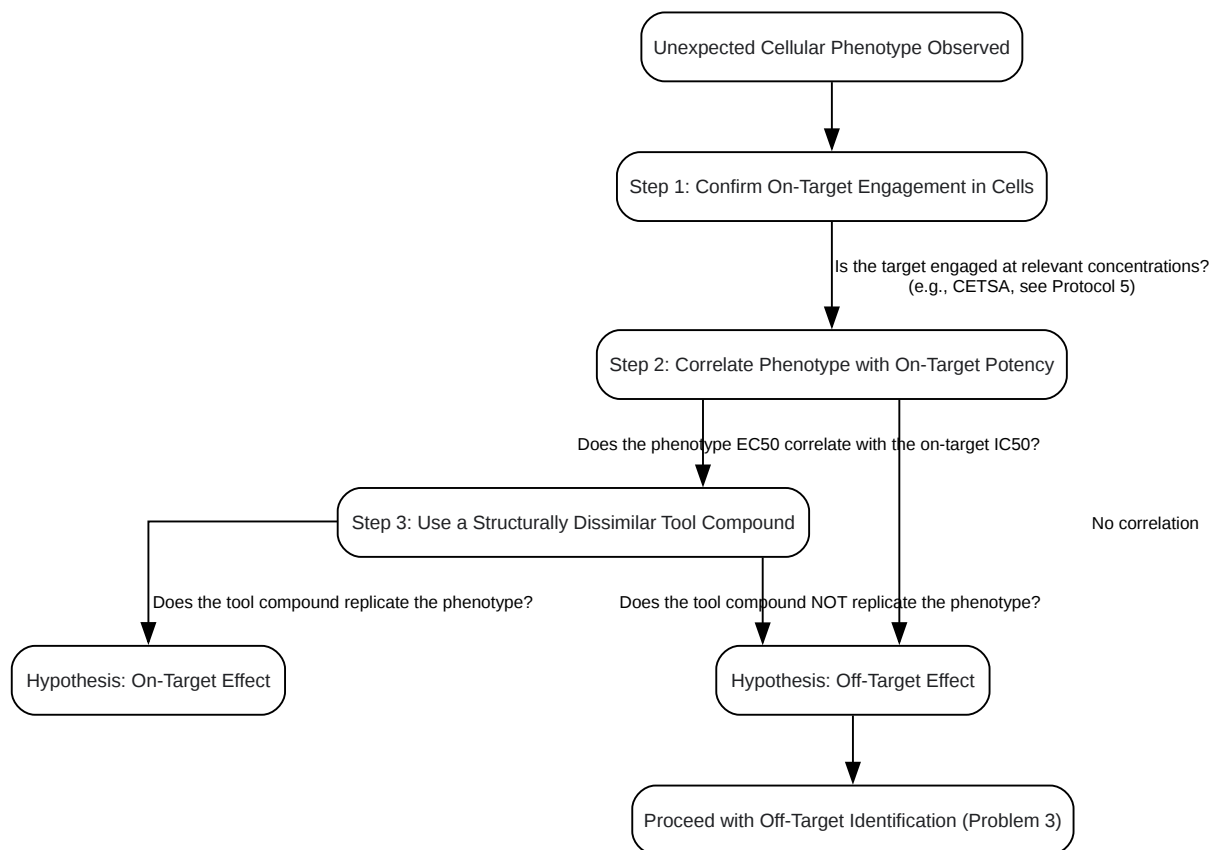
It is crucial to consider and assess potential off-target effects as early as possible in the drug discovery pipeline. Early identification of liabilities allows for medicinal chemistry efforts to mitigate these issues before significant resources are invested in a lead candidate. A tiered approach is often recommended:

- **Hit-to-Lead Stage:** Utilize in silico prediction tools and screen against a small panel of key off-targets (e.g., hERG, a few key CYPs).
- **Lead Optimization:** Conduct more comprehensive off-target profiling using broader screening panels and more detailed mechanistic studies (e.g., patch-clamp for hERG) for promising candidates.

Troubleshooting Guide: From Unexpected Phenotypes to Confirmed Off-Targets

Problem 1: My piperidine compound shows unexpected or toxic phenotypes in cellular assays. How do I determine if this is an on-target or off-target effect?

This is a critical question in early-stage drug discovery. A logical, stepwise approach can help dissect the cause of the observed cellular phenotype.



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Caption: Troubleshooting workflow for unexpected cellular phenotypes.

Detailed Steps:

- **Confirm On-Target Engagement:** First, verify that your compound interacts with its intended target within the cellular context at the concentrations where the phenotype is observed. The Cellular Thermal Shift Assay (CETSA) is an excellent method for this, as it measures direct target binding in intact cells or cell lysates.^{[10][12][13][14]} (See Protocol 5).

- **Correlate Potency:** Compare the EC50 of the observed phenotype with the IC50 or Kd of your compound for its intended target. If the phenotype only appears at concentrations significantly higher (e.g., >10-fold) than what is required for on-target activity, an off-target effect is a strong possibility.
- **Use a Structurally Dissimilar Tool Compound:** Test a known inhibitor or modulator of the same target that has a different chemical scaffold. If this alternative compound does not produce the same phenotype, it strengthens the hypothesis that your piperidine compound's effects are due to its unique off-target profile.

Problem 2: My lead compound shows significant hERG inhibition. What are the immediate steps to address this liability?

Addressing hERG liability is critical due to the risk of cardiotoxicity.[\[5\]](#)[\[6\]](#)

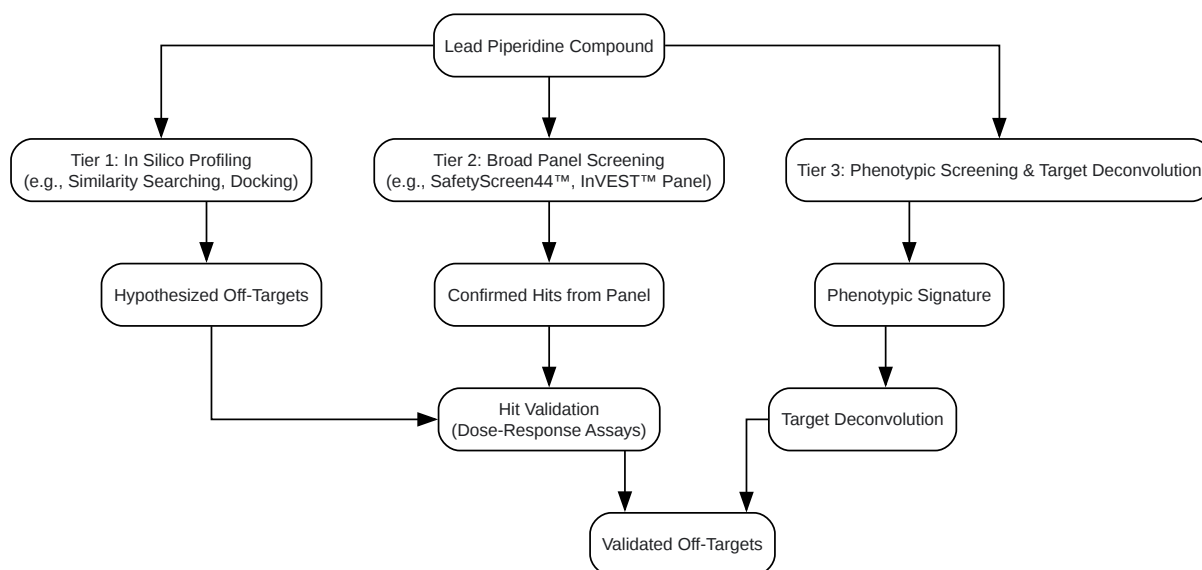
Medicinal Chemistry Strategies:

- **Reduce Basicity (pKa):** The basicity of the piperidine nitrogen is a primary driver of hERG binding. Lowering the pKa of this nitrogen can significantly reduce hERG affinity. Strategies include:
 - Introducing electron-withdrawing groups near the piperidine ring.
 - Replacing the piperidine with a less basic heterocycle like piperazine.[\[15\]](#)
- **Decrease Lipophilicity:** High lipophilicity can also contribute to hERG inhibition. Reducing the overall lipophilicity of the molecule can be an effective strategy.[\[15\]](#)
- **Introduce Steric Hindrance:** Adding bulky groups near the basic nitrogen can disrupt the key interactions within the hERG channel pore.

Strategy	Example Modification	Expected Outcome	Reference
Reduce Basicity	Replace piperidine with piperazine	Lowers pKa, reduces hERG binding	[15]
Reduce Lipophilicity	Replace a pyridazine with a more polar urea group	Reduces cLogP, mitigates hERG activity	[15]
Increase Rigidity	Introduce rigidity near a positively charged moiety	Can decrease hERG affinity	[16]

Problem 3: How can I systematically identify the specific off-target interactions of my lead piperidine compound?

A tiered screening approach is an efficient way to identify potential off-target interactions without expending excessive resources.



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Caption: Tiered approach for systematic off-target identification.

Detailed Tiers:

- **In Silico Profiling:** Utilize computational tools to predict potential off-targets based on the structure of your compound.[17][18] These methods compare your molecule to databases of known ligands for various targets. This is a cost-effective first step to generate hypotheses.
- **Broad Panel Screening:** Submit your compound to a commercial service that offers screening against a broad panel of receptors, ion channels, enzymes, and transporters known to be involved in adverse drug reactions.[19][20][21][22][23] Panels like the SafetyScreen44™ or InVEST™ provide a comprehensive overview of potential liabilities.[19][22]
- **Phenotypic Screening and Target Deconvolution:** If a specific phenotype is of concern, phenotypic screening in relevant cell models can be employed. If a "hit" is identified,

techniques like chemical proteomics can be used to pull down the interacting proteins and identify the specific off-target.

Problem 4: My compound is a potent CYP450 inhibitor. How can I mitigate this?

CYP450 inhibition is a significant concern for drug-drug interactions.

Structure-Activity Relationship (SAR) Guided Mitigation:

- **Identify the Metabolically Liable Site:** Determine which part of your molecule is being metabolized by the CYP enzyme. This can often be done using in vitro metabolism studies with liver microsomes.
- **Block the Site of Metabolism:** Introduce modifications at the metabolically liable site to prevent oxidation. For example, replacing a hydrogen atom with a fluorine atom can block metabolism at that position.
- **Alter Electronics and Sterics:** Modify the electronic properties or steric bulk of the molecule to reduce its affinity for the CYP active site. Structure-based design, using crystal structures of CYP enzymes, can guide these modifications.^[24] Studies on piperine and its analogues have shown that modifications to the phenyl nucleus, side chain, or the basic moiety can alter CYP inhibition.^[11]

Experimental Protocols: A Practical Guide

Protocol 1: Manual Whole-Cell Patch-Clamp Assay for hERG Channel Inhibition

This remains the gold standard for assessing hERG liability due to its high sensitivity and accuracy.^{[4][25][26]}

Objective: To determine the IC₅₀ of a test compound on the hERG potassium current.

Materials:

- HEK293 cells stably expressing the hERG channel.

- Extracellular solution (in mM): 137 NaCl, 4 KCl, 1.8 CaCl₂, 1 MgCl₂, 10 Glucose, 10 HEPES; pH 7.4 with NaOH.
- Intracellular solution (in mM): 130 KCl, 1 MgCl₂, 1 CaCl₂, 10 HEPES, 5 EGTA, 5 Mg-ATP; pH 7.2 with KOH.
- Patch-clamp rig with amplifier, digitizer, and data acquisition software.
- Borosilicate glass capillaries for pipette pulling.

Procedure:

- Culture HEK293-hERG cells to 70-80% confluency.
- Prepare a single-cell suspension and plate onto glass coverslips.
- Place a coverslip in the recording chamber and perfuse with extracellular solution.
- Pull a glass pipette with a resistance of 2-5 MΩ when filled with intracellular solution.
- Approach a single cell with the pipette and form a giga-ohm seal.
- Rupture the cell membrane to achieve the whole-cell configuration.
- Apply the voltage protocol to elicit hERG currents. A typical protocol involves a depolarizing step to +20 mV to open the channels, followed by a hyperpolarizing step to -50 mV to measure the tail current.
- Establish a stable baseline recording of the hERG current.
- Perfuse the cell with increasing concentrations of the test compound, allowing for equilibrium at each concentration.
- Record the hERG current at each concentration.
- After the highest concentration, wash out the compound to assess reversibility.

- Analyze the data by measuring the peak tail current at each concentration, normalizing to the baseline, and fitting the concentration-response data to a Hill equation to determine the IC₅₀.

Protocol 2: High-Throughput Fluorescence-Based hERG Screening Assay

These assays offer higher throughput for earlier stage screening.[\[8\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)

Objective: To rapidly screen compounds for potential hERG inhibition using a fluorescence polarization (FP) or flux-based assay.

Principle (FP-based): A fluorescent tracer binds to the hERG channel, resulting in a high FP signal. Inhibitors displace the tracer, leading to a decrease in the FP signal.[\[28\]](#)[\[29\]](#)[\[30\]](#)

Procedure (Example using a commercial FP kit):

- Prepare a dilution series of test compounds in a 384-well plate.
- Add the hERG channel membrane preparation provided in the kit to each well.
- Add the fluorescent tracer to each well.
- Incubate the plate according to the manufacturer's instructions to allow for binding equilibrium.
- Read the fluorescence polarization on a suitable plate reader.
- Calculate the percent inhibition for each compound concentration relative to positive and negative controls.

Protocol 3: CYP450 Inhibition Assay Using a Commercial Kit

Objective: To determine the IC₅₀ of a test compound for major CYP isoforms (e.g., 3A4, 2D6, 2C9).

Principle: A fluorescent substrate is metabolized by a recombinant CYP enzyme to produce a fluorescent product. An inhibitor will reduce the rate of product formation.

Procedure (General):

- Prepare a dilution series of the test compound.
- In a 96- or 384-well plate, add the reaction buffer, recombinant CYP enzyme, and test compound.
- Pre-incubate to allow the compound to interact with the enzyme.
- Initiate the reaction by adding the fluorescent substrate and an NADPH-regenerating system.
- Incubate at 37°C for the recommended time.
- Stop the reaction.
- Read the fluorescence on a plate reader.
- Calculate the IC50 from the concentration-response curve.

Protocol 4: Radioligand Binding Assay for Sigma Receptor Affinity

Objective: To determine the binding affinity (K_i) of a test compound for sigma-1 and sigma-2 receptors.^{[31][32][33][34]}

Materials:

- Cell membranes or tissue homogenates expressing sigma receptors.
- Radioligand (e.g., -pentazocine for σ_1 , [^3H]-DTG for σ_1 and σ_2).^{[31][32]}
- Non-specific binding control (e.g., Haloperidol).
- Scintillation counter and vials.

Procedure:

- Prepare a dilution series of the test compound.
- In assay tubes, add the membrane preparation, radioligand at a fixed concentration (near its K_d), and either buffer, test compound, or the non-specific control.
- Incubate to reach equilibrium (e.g., 60 minutes at 37°C).
- Terminate the reaction by rapid filtration through glass fiber filters, washing with ice-cold buffer to separate bound from free radioligand.
- Place the filters in scintillation vials with scintillation cocktail.
- Count the radioactivity.
- Calculate the specific binding and determine the IC_{50} of the test compound. Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation.

Protocol 5: Cellular Thermal Shift Assay (CETSA) for Target Engagement

Objective: To confirm the direct binding of a compound to its intended target in a cellular environment.[\[10\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[35\]](#)

Principle: Ligand binding stabilizes a protein, increasing its melting temperature. This change in thermal stability is detected by quantifying the amount of soluble protein remaining after a heat shock.[\[14\]](#)

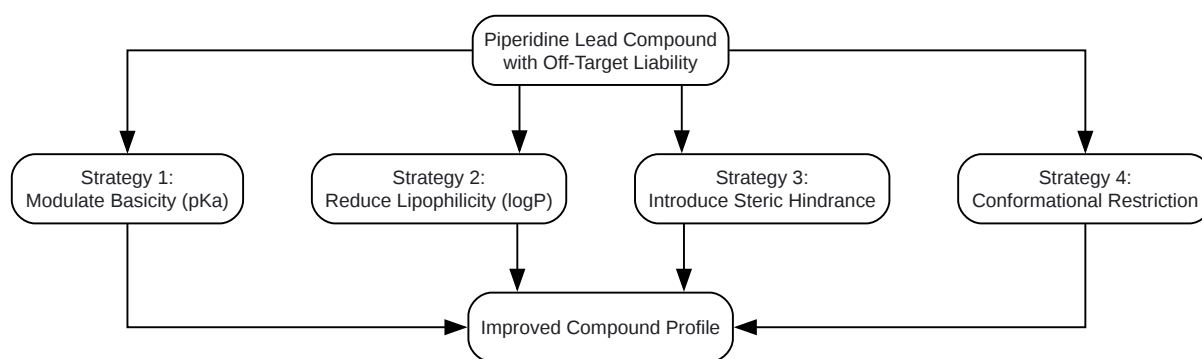
Procedure:

- Treat intact cells with the test compound or vehicle control.
- Heat aliquots of the cell suspension to a range of temperatures (e.g., 40-70°C) for a short period (e.g., 3 minutes).
- Lyse the cells and separate the soluble fraction (containing non-denatured protein) from the precipitated fraction by centrifugation.

- Analyze the amount of the target protein in the soluble fraction by Western blot, ELISA, or other protein quantification methods.
- Plot the amount of soluble protein as a function of temperature to generate melting curves. A shift in the melting curve in the presence of the compound indicates target engagement.

Medicinal Chemistry Strategies for Mitigation

The overarching goal is to reduce off-target affinity while maintaining or improving on-target potency.



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Caption: Key medicinal chemistry strategies to mitigate off-target effects.

- **Modulating Basicity:** As discussed for hERG, reducing the pKa of the piperidine nitrogen is a powerful strategy. This can be achieved by introducing flanking electron-withdrawing groups or by replacing the piperidine with a less basic bioisostere.^[15]
- **Reducing Lipophilicity:** Often, off-target effects are correlated with high lipophilicity. Replacing lipophilic moieties with more polar groups can improve the selectivity profile and often has the added benefit of improving pharmacokinetic properties.^[15]
- **Steric Hindrance:** Introducing bulky substituents can create steric clashes with the binding sites of off-target proteins while being tolerated by the intended target.

- Conformational Restriction: Incorporating rigidity into the molecule, for example, by using bridged piperidine analogs, can lock the compound into a conformation that is more favorable for the on-target and less so for off-targets.[16]

By systematically applying these troubleshooting guides, experimental protocols, and medicinal chemistry strategies, researchers can more effectively navigate the challenges posed by the off-target effects of piperidine-containing compounds, ultimately leading to the development of safer and more effective medicines.

References

- Automated Patch-Clamp Methods for the hERG Cardiac Potassium Channel. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Early identification of hERG liability in drug discovery programs by automated patch clamp. (n.d.). Retrieved from [\[Link\]](#)
- Evaluation of a high-throughput fluorescence assay method for HERG potassium channel inhibition. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Thallium-free hERG Potassium Channel Assay. (n.d.). ION Biosciences. Retrieved from [\[Link\]](#)
- Automated Patch-Clamp Methods for the hERG Cardiac Potassium Channel. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Early identification of hERG liability in drug discovery programs by automated patch clamp. (n.d.). Retrieved from [\[Link\]](#)
- Early identification of hERG liability in drug discovery programs by automated patch clamp. (2014, September 2). Retrieved from [\[Link\]](#)
- Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA. (2016, July 1). NCBI. Retrieved from [\[Link\]](#)
- hERG Safety Testing using a Fluorescence Polarization Assay. (n.d.). Agilent. Retrieved from [\[Link\]](#)

- Determination of Ligand-Target Interaction in vitro by Cellular Thermal Shift Assay and Isothermal Dose-response Fingerprint Assay. (n.d.). Bio-protocol. Retrieved from [[Link](#)]
- A typical test pulse protocol for a manual patch clamp study of HEK293... (n.d.). ResearchGate. Retrieved from [[Link](#)]
- Artificial Intelligence/Machine Learning-Driven Small Molecule Repurposing via Off-Target Prediction and Transcriptomics. (n.d.). MDPI. Retrieved from [[Link](#)]
- Invitrogen's Predictor™ hERG Fluorescence Polarization Assay Using BioTek's Synergy™ 4 Hybrid Microplate Reader. (n.d.). Retrieved from [[Link](#)]
- SIGMA RECEPTOR BINDING ASSAYS. (2016, December 8). NCBI. Retrieved from [[Link](#)]
- Predictor hERG fluorescence polarization assay kit performed on the PHERAstar FS. (n.d.). Retrieved from [[Link](#)]
- Manual Whole-Cell Patch Clamp Assay for Screening NCE's Against Voltage Gated Ion-Channels. (n.d.). Aragen Life Sciences. Retrieved from [[Link](#)]
- Med Chem Strategies to Master hERG and Mitigate Cardiotoxicity Risks. (2024, November 26). Drug Hunter. Retrieved from [[Link](#)]
- Structure-activity relationship of piperine and its synthetic analogues for their inhibitory potentials of rat hepatic microsomal constitutive and inducible cytochrome P450 activities. (n.d.). PubMed. Retrieved from [[Link](#)]
- Manual whole-cell patch-clamping of the HERG cardiac K⁺ channel. (n.d.). PubMed. Retrieved from [[Link](#)]
- Strategies To Reduce hERG K⁺ Channel Blockade. Exploring Heteroaromaticity and Rigidity in Novel Pyridine Analogues of Dofetilide. (n.d.). ACS Publications. Retrieved from [[Link](#)]
- Cellular thermal shift assay. (n.d.). Wikipedia. Retrieved from [[Link](#)]
- Sigma Receptor Binding Assays. (2015, December 8). PubMed. Retrieved from [[Link](#)]

- Manual Whole-Cell Patch-Clamping of the HERG Cardiac K⁺ Channel. (n.d.). Retrieved from [\[Link\]](#)
- Safety and Off-Target Drug Screening Services. (n.d.). Reaction Biology. Retrieved from [\[Link\]](#)
- Strategies To Reduce hERG K⁺ Channel Blockade. Exploring Heteroaromaticity and Rigidity in Novel Pyridine Analogues of Dofetilide. (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- in vivo PK profile and hERG liability modulation to optimise a small molecule differentiation agent for the potential treatment of acute myeloid leukaemia. (2024, July 22). RSC Publishing. Retrieved from [\[Link\]](#)
- Variability in the measurement of hERG potassium channel inhibition: effects of temperature and stimulus pattern. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Radioligand Binding Assay Protocol. (n.d.). Gifford Bioscience. Retrieved from [\[Link\]](#)
- Characterization of pulmonary sigma receptors by radioligand binding. (n.d.). PubMed Central. Retrieved from [\[Link\]](#)
- Mastering hERG: Med Chem Strategies for Mitigating Cardiotoxicity Risks. (2024, August 16). YouTube. Retrieved from [\[Link\]](#)
- Radioligand Binding Assay. (n.d.). Gifford Bioscience. Retrieved from [\[Link\]](#)
- Computational/in silico methods in drug target and lead prediction. (n.d.). PubMed Central. Retrieved from [\[Link\]](#)
- Assessing hERG Data Variability with Action Potential Waveforms. (n.d.). Retrieved from [\[Link\]](#)
- Structure-based ligand design to overcome CYP inhibition in drug discovery projects. (2014, March 16). PubMed. Retrieved from [\[Link\]](#)
- SpectrumScreen Binding Panel for Safety Pharmacology Profiling. (n.d.). Eurofins Discovery. Retrieved from [\[Link\]](#)

- Eliot Morrison | In silico siRNA Off Target Predictions: What Should We Be Looking For? (2024, May 2). Retrieved from [\[Link\]](#)
- In Silico Target Prediction for Small Molecules. (n.d.). OUCI. Retrieved from [\[Link\]](#)
- In Silico Target Prediction for Small Molecules. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Structure–activity relationship of piperidine derivatives with... (n.d.). ResearchGate. Retrieved from [\[Link\]](#)
- Mechanism-Based Inactivation (MBI) of Cytochrome P450 Enzymes: Structure–Activity Relationships and Discovery Strategies To Mitigate Drug–Drug Interaction Risks. (n.d.). ACS Publications. Retrieved from [\[Link\]](#)
- Dealing with hERG liabilities early: diverse approaches to an important goal in drug development. (n.d.). NIH. Retrieved from [\[Link\]](#)
- A systematic strategy for estimating hERG block potency and its implications in a new cardiac safety paradigm. (n.d.). PubMed Central. Retrieved from [\[Link\]](#)
- DiscoverX SAFETYscan™ In Vitro Pharmacological Profiling Services. (n.d.). Drug Target Review. Retrieved from [\[Link\]](#)
- Mechanism-based inactivation (MBI) of cytochrome P450 enzymes: structure-activity relationships and discovery strategies to mitigate drug-drug interaction risks. (n.d.). PubMed. Retrieved from [\[Link\]](#)
- Safety and Off-Target Drug Screening Services_Safety screening in early drug discovery. (n.d.). ICE Bioscience. Retrieved from [\[Link\]](#)
- A Tiered Approach - In Vitro SafetyScreen Panels. (n.d.). Eurofins Discovery. Retrieved from [\[Link\]](#)

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Sources

- [1. mdpi.com \[mdpi.com\]](#)
- [2. giffordbioscience.com \[giffordbioscience.com\]](#)
- [3. Variability in the measurement of hERG potassium channel inhibition: effects of temperature and stimulus pattern - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Manual whole-cell patch-clamping of the HERG cardiac K⁺ channel - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Automated Patch-Clamp Methods for the hERG Cardiac Potassium Channel - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Early identification of hERG liability in drug discovery programs by automated patch clamp - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Frontiers | Early identification of hERG liability in drug discovery programs by automated patch clamp \[frontiersin.org\]](#)
- [8. ionbiosciences.com \[ionbiosciences.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. bio-protocol.org \[bio-protocol.org\]](#)
- [11. Structure-activity relationship of piperine and its synthetic analogues for their inhibitory potentials of rat hepatic microsomal constitutive and inducible cytochrome P450 activities - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. drugtargetreview.com \[drugtargetreview.com\]](#)
- [13. Screening for Target Engagement using the Cellular Thermal Shift Assay - CETSA - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [14. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [15. drughunter.com \[drughunter.com\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. Computational/in silico methods in drug target and lead prediction - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. In Silico Target Prediction for Small Molecules - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. reactionbiology.com \[reactionbiology.com\]](#)
- [20. apac.eurofinsdiscovery.com \[apac.eurofinsdiscovery.com\]](#)

- 21. drugtargetreview.com [drugtargetreview.com]
- 22. Safety and Off-Target Drug Screening Services_Safety screening in early drug discovery - ICESTP Safety Panel™ 44 & 77 - ICE Bioscience [en.ice-biosci.com]
- 23. apac.eurofinsdiscovery.com [apac.eurofinsdiscovery.com]
- 24. Structure-based ligand design to overcome CYP inhibition in drug discovery projects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Whole Cell Patch Clamp Assay for Voltage-Gated Ion Channel Screening [aragen.com]
- 26. Manual Whole-Cell Patch-Clamping of the HERG Cardiac K⁺ Channel | Springer Nature Experiments [experiments.springernature.com]
- 27. Evaluation of a high-throughput fluorescence assay method for HERG potassium channel inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 28. agilent.com [agilent.com]
- 29. farayand.com [farayand.com]
- 30. bmglabtech.com [bmglabtech.com]
- 31. SIGMA RECEPTOR BINDING ASSAYS - PMC [pmc.ncbi.nlm.nih.gov]
- 32. Sigma Receptor Binding Assays - PubMed [pubmed.ncbi.nlm.nih.gov]
- 33. Characterization of pulmonary sigma receptors by radioligand binding - PMC [pmc.ncbi.nlm.nih.gov]
- 34. giffordbioscience.com [giffordbioscience.com]
- 35. Cellular thermal shift assay - Wikipedia [en.wikipedia.org]
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